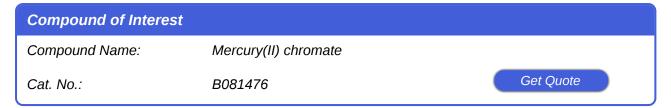


# preparation of standard solutions of mercury(II) chromate

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# **Application Notes and Protocols for Mercury(II) Chromate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Mercury(II) chromate** is a highly toxic, carcinogenic, and environmentally hazardous substance. All handling and synthesis must be conducted by trained personnel in a certified laboratory environment with appropriate personal protective equipment (PPE) and engineering controls (e.g., fume hood). All waste must be disposed of as hazardous material according to institutional and governmental regulations.

### Introduction

**Mercury(II) chromate** (HgCrO<sub>4</sub>) is an inorganic compound that presents as a red crystalline powder.[1] Due to its composition of mercury(II) and hexavalent chromium, it is characterized by extreme toxicity. A critical property of **mercury(II) chromate** is its very low solubility in water, which classifies it as "slightly soluble".[1][2][3] This characteristic makes the direct preparation of aqueous standard solutions by dissolving the solid salt impractical and inaccurate for most applications.

These notes provide a detailed protocol for the synthesis of **mercury(II) chromate** precipitate, as this is the primary method of its preparation in a laboratory setting.[1] For applications



requiring known concentrations of mercury(II) and chromate ions in solution, it is advisable to use highly soluble salts such as mercury(II) nitrate and potassium chromate.

## **Physicochemical Data**

The fundamental properties of **mercury(II) chromate** are summarized in the table below for easy reference.

Property	Value	References
Chemical Formula	HgCrO <sub>4</sub>	[2][4][5]
Molar Mass	316.59 g/mol	[1][4]
Appearance	Red monoclinic crystals, crystalline powder	[1]
Density	6.06 g/cm <sup>3</sup>	[1][2]
Water Solubility	Slightly soluble	[1][2][3]
CAS Number	13444-75-2	[1][2][4]

# **Experimental Protocols**

# Protocol 1: Synthesis of Mercury(II) Chromate by Aqueous Precipitation

This protocol details the synthesis of solid **mercury(II) chromate** via the reaction of soluble mercury(II) nitrate with potassium chromate in an aqueous solution.[1]

#### Materials and Reagents:

- Mercury(II) nitrate monohydrate (Hg(NO<sub>3</sub>)<sub>2</sub>·H<sub>2</sub>O)
- Potassium chromate (K<sub>2</sub>CrO<sub>4</sub>)
- Deionized water
- Beakers



- Graduated cylinders
- Magnetic stirrer and stir bar
- Heating plate
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

#### Procedure:

- · Preparation of Precursor Solutions:
  - Solution A (Mercury(II) Nitrate): Accurately weigh a stoichiometric amount of mercury(II)
    nitrate monohydrate and dissolve it in a minimal amount of deionized water in a beaker.
  - Solution B (Potassium Chromate): Accurately weigh a 1:1 molar equivalent of potassium chromate and dissolve it in deionized water in a separate beaker.[1]
- Precipitation Reaction:
  - Place the beaker containing Solution A on a magnetic stirrer.
  - Slowly add Solution B to Solution A dropwise while continuously stirring.
  - A bright red precipitate of mercury(II) chromate will form immediately upon the addition of the potassium chromate solution.[6] The reaction is: Hg(NO₃)₂(aq) + K₂CrO₄(aq) → HgCrO₄(s) + 2KNO₃(aq)[1]
- Digestion of the Precipitate:
  - Gently heat the mixture to 65-70°C while stirring for 30-60 minutes.[1] This process,
    known as digestion, encourages the growth of larger crystals, which are easier to filter.
- Isolation and Washing of the Product:



- Allow the precipitate to settle, then decant the supernatant liquid.
- Isolate the solid product by vacuum filtration using a Buchner funnel and filter paper.
- Wash the precipitate several times with small portions of deionized water to remove any soluble impurities, such as potassium nitrate.
- Drying:
  - Carefully transfer the filtered solid to a watch glass or drying dish.
  - Dry the product in a drying oven at a low temperature (e.g., 60-80°C) until a constant weight is achieved.
- Storage:
  - Store the dried mercury(II) chromate powder in a tightly sealed, clearly labeled container in a designated, secure, and well-ventilated area for toxic substances.

## Safety and Handling

Both mercury and hexavalent chromium compounds are highly toxic, carcinogenic, and pose a severe threat to the environment.[7][8]

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (nitrile or neoprene), and splash-proof safety goggles.
- Engineering Controls: All work must be performed inside a certified chemical fume hood to avoid inhalation of dust or aerosols.[8]
- Handling: Avoid creating dust. Do not eat, drink, or smoke in the laboratory.[7] Wash hands thoroughly after handling.[9]
- First Aid:
  - Skin Contact: Immediately wash off with soap and plenty of water.[10]



- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[10]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[10]
- Waste Disposal: All mercury(II) chromate waste, including contaminated filter paper, gloves, and solutions, must be collected in a designated hazardous waste container and disposed of according to strict environmental regulations. Avoid release to the environment.[8][9]

### **Visualizations**

## **Experimental Workflow for Synthesis**

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## References

- 1. Mercury(II) chromate | 13444-75-2 | Benchchem [benchchem.com]
- 2. chembk.com [chembk.com]
- 3. MERCURIC CHROMATE | lookchem [lookchem.com]
- 4. Mercury(II) chromate | CrHgO4 | CID 61602 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. MERCURY (II) CHROMATE, CAS No. 13444-75-2 iChemical [ichemical.com]
- 6. m.youtube.com [m.youtube.com]
- 7. asisscientific.com.au [asisscientific.com.au]
- 8. merckmillipore.com [merckmillipore.com]
- 9. fishersci.com [fishersci.com]
- 10. Page loading... [wap.guidechem.com]







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